

A Comprehensive Technical Guide to Solvent Orange 60

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Compound of Interest

Compound Name: Solvent Orange 60

Cat. No.: B3432604

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This technical guide provides an in-depth overview of **Solvent Orange 60**, a perinone-type dye. It is intended for researchers, scientists, and professionals in drug development and materials science who may utilize this compound in their work. This document covers its fundamental chemical properties, a detailed synthesis protocol, and essential safety information.

Core Chemical and Physical Properties

Solvent Orange 60 is a synthetic organic compound classified as a cyclic ketone dye.^[1] It is recognized for its fluorescent properties and is commonly used as a colorant in various materials.^[1]

Table 1: Chemical Identifiers and Properties of **Solvent Orange 60**

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₁₀ N ₂ O	[1][2][3]
Molecular Weight	270.28 g/mol	
IUPAC Name	2,11-diazapentacyclo[10.7.1.0 ² , ¹⁰ .0 ⁴ , ⁹ .0 ¹⁶ , ²⁰]icosa-1(19),4,6,8,10,12,14,16(20),17-nonaen-3-one	
CAS Registry Number	6925-69-5, 61969-47-9	
C.I. Number	564100	
Synonyms	C.I. Solvent Orange 60, 12H-Phthaloperin-12-one, Transparent Orange 3G	

Table 2: Physical and Thermochemical Properties of **Solvent Orange 60**

Property	Value	Reference(s)
Appearance	Yellowish-orange powder	
Melting Point	230 °C	
Density	1.4 - 1.53 g/cm ³	
Boiling Point	522.4 °C at 760 mmHg	
Flash Point	269.7 °C	
Heat Resistance (in PS)	300 °C	
Light Fastness (in PS)	8 (on a scale of 1-8, where 8 is superior)	

Table 3: Solubility Profile of **Solvent Orange 60** at 20°C

Solvent	Solubility (g/L)	Reference(s)
Water	Insoluble	
Acetone	2.0	
Butyl Acetate	2.5	
Toluene	5.0	
Dichloromethane	10.0	
Ethanol	Slightly soluble	
Chloroform	Slightly soluble	
Benzene	Slightly soluble	
Xylene	Slightly soluble	

Synthesis of Solvent Orange 60

The primary manufacturing method for **Solvent Orange 60** involves the condensation and subsequent cyclization of Naphthalene-1,8-diamine and Phthalic anhydride. A detailed experimental protocol, derived from publicly available patent information, is outlined below.

Objective: To synthesize **Solvent Orange 60** via the condensation reaction of Phthalic anhydride and 1,8-Naphthylenediamine.

Materials:

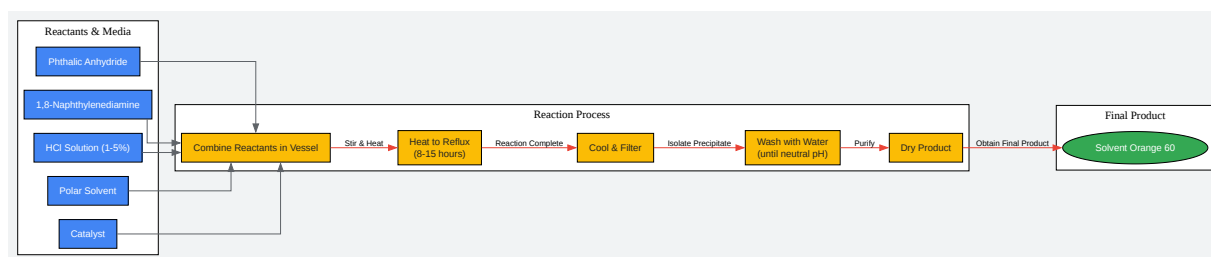
- Phthalic anhydride
- 1,8-Naphthylenediamine
- Hydrochloric acid solution (1-5% mass concentration)
- Polar organic solvent (e.g., acetic acid, dimethylformamide (DMF), alcohol, or N-Methyl pyrrolidone)

- Non-ionic active catalyst (e.g., fatty alcohol polyoxyethylene ether or alkylphenol polyoxyethylene ether)
- Reaction vessel equipped with stirring and reflux capabilities
- Filtration apparatus
- Drying oven

Procedure:

- Charging the Reactor: In a reaction vessel equipped with a stirrer and reflux condenser, combine Phthalic anhydride and 1,8-Naphthylenediamine in a 1:1 mass ratio.
- Adding Reaction Media: Add the hydrochloric acid solution, the polar organic solvent, and the non-ionic active catalyst to the reaction vessel.
 - The amount of hydrochloric acid solution should be 10-20 times the mass of the 1,8-Naphthylenediamine.
 - The polar organic solvent should constitute 1-50% of the total reaction medium volume.
 - The catalyst should be 0.01-2% of the total reaction medium mass.
- Reaction: Begin stirring the mixture and heat it to reflux. Maintain the reaction under reflux for 8-15 hours.
- Isolation: After the reaction period, cool the mixture and filter the resulting precipitate.
- Purification: Wash the filter cake with water until the filtrate reaches a neutral pH.
- Drying: Dry the purified solid product in an oven to obtain **Solvent Orange 60**.

This method aims to provide a high-quality product at a low production cost.



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Caption: Synthesis workflow for **Solvent Orange 60**.

Applications

Solvent Orange 60 is primarily utilized as a colorant for a wide range of plastics and resins due to its good temperature resistance and high fastness. Its applications include coloring:

- Polystyrene (PS)
- High-Impact Polystyrene (HIPS)
- Acrylonitrile Butadiene Styrene (ABS) resin
- Polycarbonate (PC)
- Rigid Polyvinyl Chloride (RPVC)

- Polymethyl Methacrylate (PMMA)
- Styrene Acrylonitrile (SAN)
- Acrylonitrile Styrene (AS)
- Polyethylene Terephthalate (PET)
- Polyester fibers (Estron, Caprone, Terylene)

It has also been identified as a component in plastic materials like eyeglass frames.

Safety and Handling

A thorough understanding of the hazards associated with **Solvent Orange 60** is crucial for safe laboratory practice.

Table 4: GHS Hazard Information for **Solvent Orange 60**

Hazard Statement	Description	Reference(s)
H315	Causes skin irritation	
H319	Causes serious eye irritation	
H335	May cause respiratory irritation	

Handling and Personal Protective Equipment (PPE):

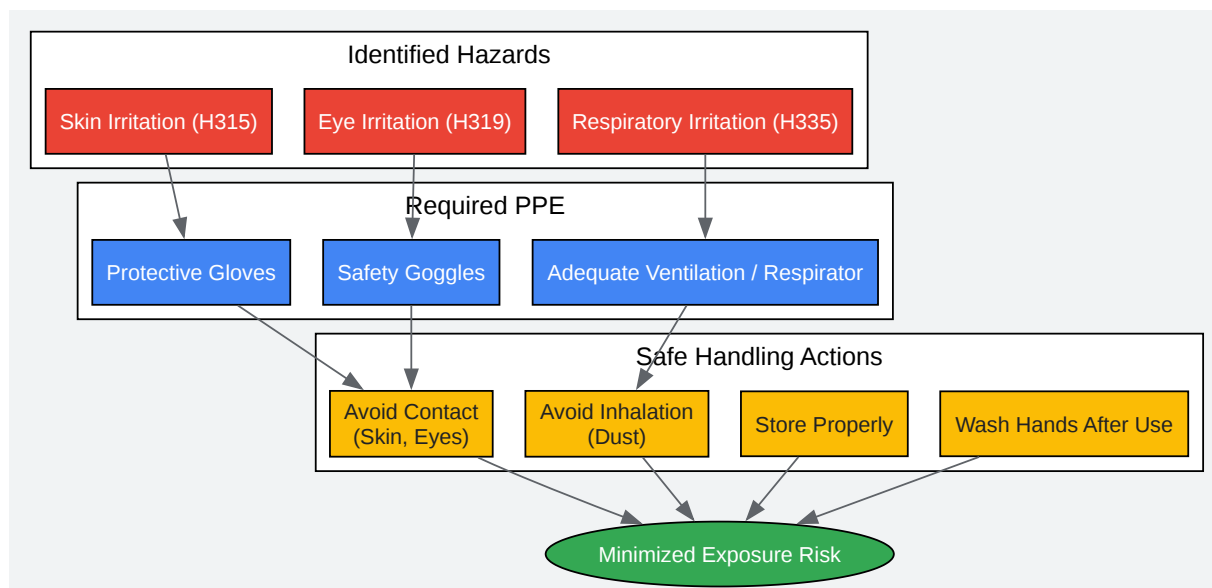
- Engineering Controls: Use in a well-ventilated area or under a chemical fume hood to control airborne levels.
- Eye/Face Protection: Wear appropriate chemical safety goggles.
- Skin Protection: Wear suitable protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: If dust is generated or ventilation is inadequate, wear an approved respirator.

- General Hygiene: Wash hands thoroughly after handling. Avoid breathing dust. Do not eat, drink, or smoke in the work area.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: If the victim is conscious, give 2-4 cupfuls of water or milk. Do not induce vomiting. Seek immediate medical attention.

Storage: Store in a cool, dry, well-ventilated place in tightly sealed containers. Keep away from strong oxidizing agents and excess heat.



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Caption: Logical relationship between hazards and safety protocols.

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